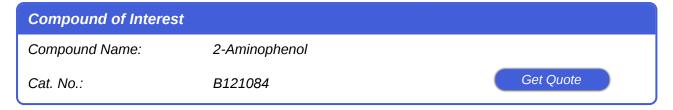


Application Notes: Electrochemical Sensor Fabrication Using Poly(2-Aminophenol) Films

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fabrication and application of electrochemical sensors based on poly(2-aminophenol) (P2AP) films. P2AP is a versatile polymer in sensor development due to its straightforward electrochemical polymerization, inherent redox activity, and ability to form thin, stable, and permselective films. These properties make it an excellent matrix for immobilizing biomolecules and for creating selective recognition sites.

Introduction

Electrochemical sensors offer rapid, sensitive, and cost-effective analytical platforms for a wide range of applications, including environmental monitoring, clinical diagnostics, and pharmaceutical analysis. Poly(2-aminophenol) has emerged as a promising material for modifying electrode surfaces, enhancing their analytical performance. The electropolymerization of 2-aminophenol allows for precise control over film thickness and morphology on various electrode materials, including glassy carbon, gold, and platinum.[1] The resulting P2AP film can act as a selective barrier, a preconcentration layer, or a support for catalysts and biorecognition elements.

Key Advantages of Poly(2-Aminophenol) in Electrochemical Sensors:



- Controlled Film Deposition: Electropolymerization offers a simple and reproducible method for depositing thin films with controlled thickness.
- Biocompatibility: P2AP provides a suitable microenvironment for the immobilization of enzymes and other biomolecules, preserving their activity.
- Selectivity: The P2AP film can be tailored to be permselective, reducing interference from common electroactive species like ascorbic acid and uric acid.[2][3]
- Versatility: P2AP can be integrated into composite materials with nanoparticles, graphene, or carbon nanotubes to enhance sensitivity and catalytic activity.[4][5]
- Molecular Imprinting: The polymer matrix is well-suited for creating molecularly imprinted polymers (MIPs) for the highly selective detection of specific target molecules.[3][4][5]

Applications in Drug Development and Analysis

The unique properties of P2AP-based sensors make them highly relevant for the pharmaceutical industry. They can be employed for:

- Quantitative analysis of active pharmaceutical ingredients (APIs): As demonstrated by the detection of flutamide, an anti-cancer drug.[4][5]
- Therapeutic drug monitoring: By developing sensors for specific drugs in biological fluids like urine and serum.[4][5]
- Metabolite detection: Sensors can be designed to monitor drug metabolites, providing insights into pharmacokinetics.
- High-throughput screening: The potential for miniaturization makes P2AP sensors suitable for rapid screening of compound libraries.

Experimental Protocols

Protocol 1: Fabrication of a Molecularly Imprinted P2AP Sensor for Flutamide Detection



This protocol describes the fabrication of a selective and sensitive electrochemical sensor for the anti-cancer drug flutamide, based on a molecularly imprinted poly(**2-aminophenol**)-gold nanoparticle-reduced graphene oxide composite.[4][5]

Materials:

- Glassy carbon electrode (GCE)
- Graphene oxide (GO)
- Gold nanoparticles (AuNPs)
- **2-Aminophenol** (2-AP) monomer
- Flutamide template molecule
- Phosphate buffer solution (PBS), pH 7.0
- Supporting electrolyte (e.g., 0.1 M H₂SO₄)
- Electrochemical workstation

Procedure:

- Electrode Pre-treatment:
 - Polish the GCE with alumina slurry on a polishing cloth.
 - Sonica te the electrode in ethanol and then in deionized water for 5 minutes each to remove any adsorbed particles.
 - Activate the electrode electrochemically by cycling the potential in a suitable electrolyte (e.g., 0.5 M H₂SO₄).
- Preparation of the Composite Film:
 - The composite fabrication is carried out electrochemically.[4][5] Specific details on the codeposition of reduced graphene oxide and gold nanoparticles with poly(2-aminophenol)



are proprietary to the cited research but generally involve the electrochemical reduction of GO and a gold salt in the presence of the 2-AP monomer.

- Electropolymerization and Molecular Imprinting:
 - Prepare a solution containing the 2-AP monomer and the flutamide template molecule in an appropriate solvent and supporting electrolyte.
 - Immerse the modified GCE in the solution.
 - Perform electropolymerization using cyclic voltammetry (CV) or potentiostatic methods.
 The potential is cycled in a range that facilitates the oxidation of the 2-AP monomer,
 leading to the formation of the P2AP film on the electrode surface. The flutamide
 molecules are entrapped within the growing polymer matrix.
- Template Removal:
 - After polymerization, immerse the electrode in a suitable solvent (e.g., a mixture of methanol and acetic acid) to extract the flutamide template molecules. This step creates recognition cavities within the polymer that are complementary in size and shape to the flutamide molecule.
- Electrochemical Detection of Flutamide:
 - The sensor is now ready for flutamide detection.
 - Immerse the sensor in the sample solution containing flutamide.
 - Use an appropriate electrochemical technique, such as differential pulse voltammetry (DPV) or square wave voltammetry (SWV), to measure the electrochemical response. The interaction of flutamide with the imprinted cavities will produce a measurable change in the current signal.

Protocol 2: Fabrication of a Glucose Biosensor Using P2AP and Glucose Oxidase



This protocol details the construction of an amperometric biosensor for glucose by entrapping glucose oxidase (GOx) within a poly(p-aminophenol) film.[6]

Materials:

- Platinum (Pt) electrode
- p-Aminophenol (p-AP) monomer
- Glucose oxidase (GOx)
- Potassium chloride (KCl) solution (e.g., 0.1 M)
- Phosphate buffered saline (PBS)
- · Electrochemical workstation

Procedure:

- Electrode Preparation:
 - Clean the Pt electrode thoroughly.
- One-Step Electropolymerization and Enzyme Immobilization:
 - Prepare a solution of p-aminophenol and glucose oxidase in 0.1 M KCl solution.
 - Immerse the Pt electrode in this solution.
 - Apply a constant potential of 0.6 V (vs. Ag/AgCl) to initiate the electropolymerization of paminophenol.[6] The GOx molecules are physically entrapped within the growing poly(paminophenol) film.
- Amperometric Measurement of Glucose:
 - The enzymatic reaction between glucose and the immobilized GOx produces hydrogen peroxide (H₂O₂).[6]
 - The generated H₂O₂ is then electrochemically oxidized at the electrode surface.



Measure the chronoamperometric response at a potential of 0.7 V (vs. Ag/AgCl) in a PBS solution.
 [6] The resulting current is proportional to the glucose concentration.

Quantitative Data Summary

The performance of various electrochemical sensors based on poly(**2-aminophenol**) films is summarized in the tables below for easy comparison.

Table 1: Performance of Poly(2-Aminophenol) Based Chemical Sensors

Target Analyte	Sensor Configuration	Linear Range	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Reference
Flutamide	Molecularly Imprinted P2AP- AuNP-rGO on GCE	2–375 μg L ^{−1}	0.8 μg L ⁻¹ (LOQ)	[4][5]
Dopamine	Molecularly Imprinted P2AP on Pt electrode	Up to 20 μM	0.65 μΜ	[3]
4-Aminophenol	MWCNT-PANI on Laser Induced Graphene	0.1 μM to 55 μM	0.006 μΜ	[7]
p-Aminophenol	Au/Nafion/MWC NTs-Nafion:Cu	0.2 to 1.6 μM	90 nM	[8]

Table 2: Performance of Poly(2-Aminophenol) Based Biosensors

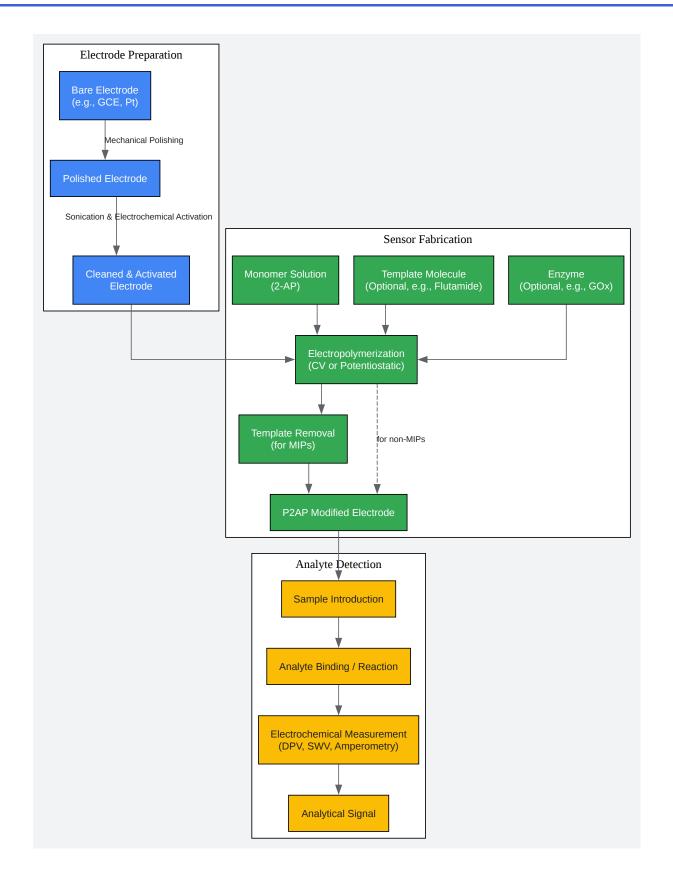


Target Analyte	Sensor Configurati on	Linear Range	Response Time	Lifetime	Reference
Glucose	Poly(p- aminophenol) -GOx on Pt electrode	Up to 6 mM	< 5 s	~15 days	[6]
Glucose	P2AP/GOx	-	2 s	15 days (no considerable activity loss)	[9][10]

Visualizations: Diagrams and Workflows

The following diagrams illustrate the key processes involved in the fabrication and operation of electrochemical sensors based on poly(**2-aminophenol**) films.

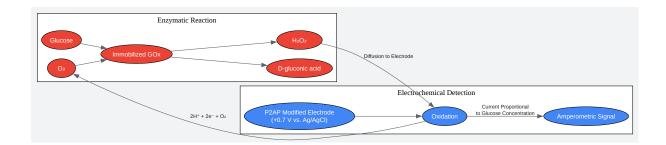


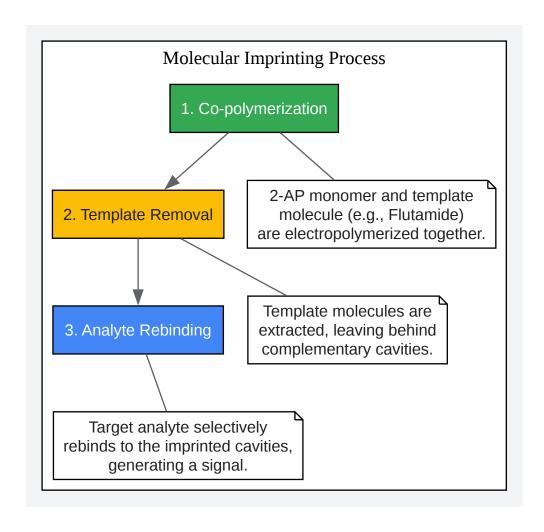


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Caption: General workflow for the fabrication and application of a P2AP-based electrochemical sensor.







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